

Unraveling the Herbicidal Efficacy of Hppd-IN-3: A Technical Guide

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Compound of Interest

Compound Name: *Hppd-IN-3*

Cat. No.: *B12386081*

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[City, State] – [Date] – A comprehensive technical guide has been compiled to elucidate the herbicidal properties of **Hppd-IN-3**, a potent inhibitor of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD). This document is intended to serve as a critical resource for researchers, scientists, and professionals in the field of drug development and agrochemicals, providing in-depth data and experimental protocols to facilitate further research and development.

Hppd-IN-3, also identified as compound 25 in Japanese patent JP 2017-025005 A, has demonstrated significant potential as a herbicide. It exhibits a strong inhibitory effect on HPPD, a key enzyme in the carotenoid biosynthesis pathway in plants. Inhibition of this enzyme leads to the bleaching of new plant tissues and ultimately, plant death.

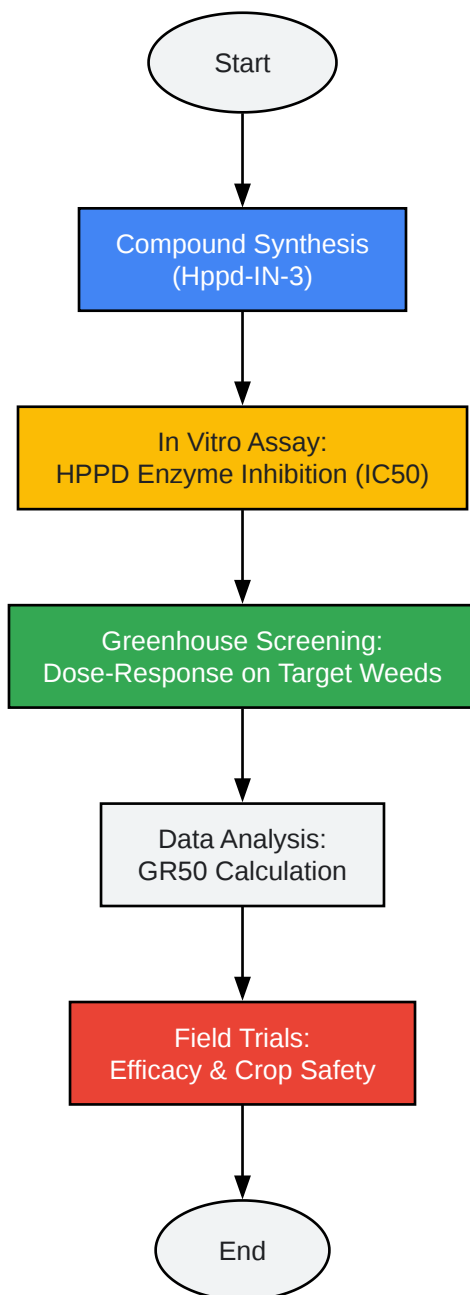
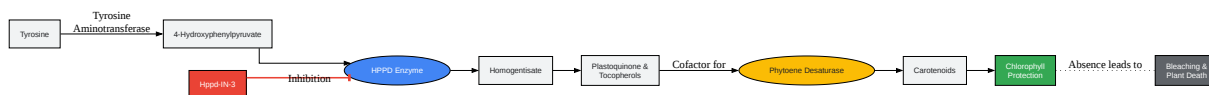
Core Efficacy Data

Hppd-IN-3 is a highly potent inhibitor of HPPD, with a reported IC₅₀ of 10 nM. This level of activity positions it as a more powerful inhibitor than the commercial herbicide Mesotrione. While detailed quantitative data on its specific herbicidal effects against a wide spectrum of weed species is contained within proprietary documentation, its high potency in vitro suggests a strong potential for broad-spectrum weed control at low application rates. Further research is warranted to establish specific GR₅₀ (the concentration of a herbicide required to cause a 50% reduction in plant growth) values for various weed species.

Mechanism of Action

The primary mode of action for **Hppd-IN-3**, like other HPPD inhibitors, is the disruption of carotenoid synthesis. Carotenoids are essential for protecting chlorophyll from photo-oxidation. By inhibiting HPPD, **Hppd-IN-3** prevents the formation of homogentisate, a precursor to plastoquinone and tocopherols, which are vital cofactors for phytoene desaturase, a critical enzyme in the carotenoid pathway. The absence of carotenoids leads to the rapid degradation of chlorophyll in the presence of sunlight, resulting in the characteristic bleaching or whitening of the plant's leaves, followed by necrosis and death.

Signaling Pathway of HPPD Inhibition



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